

Refinement of animal models for "Antitumor agent-114" research

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Compound of Interest

Compound Name: *Antitumor agent-114*

Cat. No.: *B12372456*

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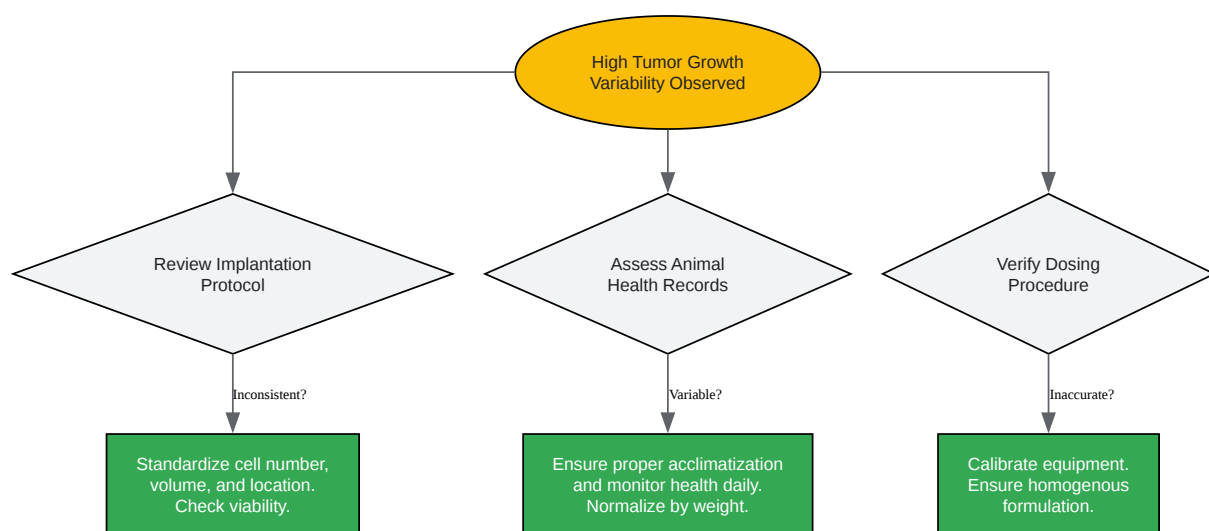
Technical Support Center: Antitumor Agent-114

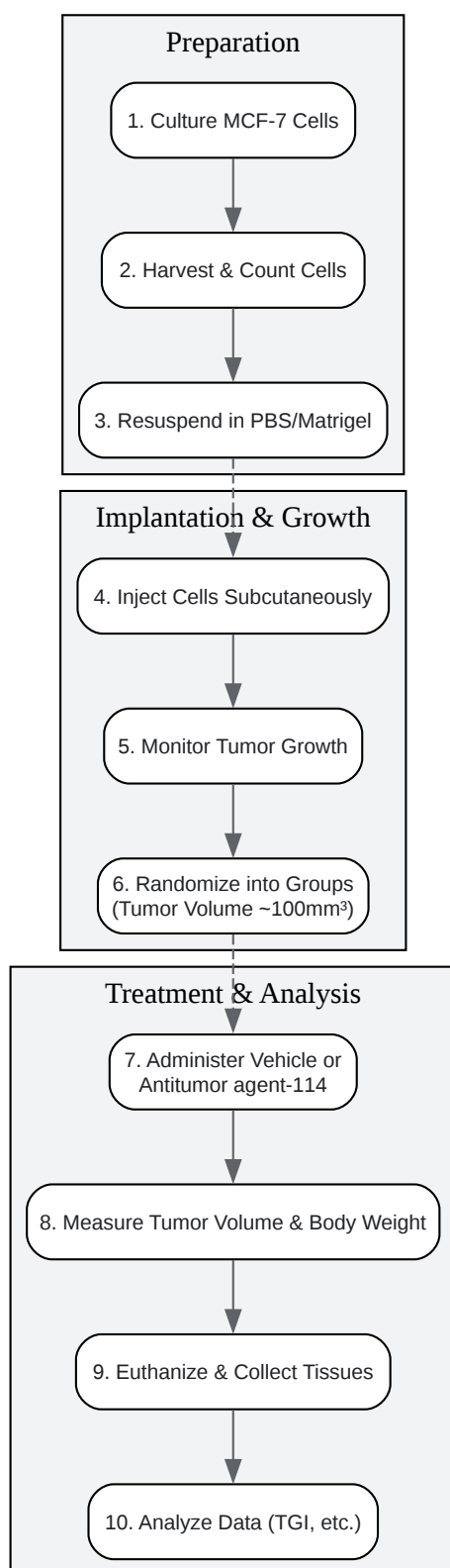
This guide provides troubleshooting advice and frequently asked questions for researchers using **Antitumor agent-114** in preclinical animal models.

Frequently Asked Questions (FAQs)

Q1: What is the proposed mechanism of action for **Antitumor agent-114**?

A1: **Antitumor agent-114** is a potent and selective small molecule inhibitor of the phosphoinositide 3-kinase (PI3K) alpha isoform. By blocking the catalytic activity of PI3K α , it prevents the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-trisphosphate (PIP3). This, in turn, inhibits the activation of downstream signaling proteins, most notably Akt, leading to decreased cell proliferation, survival, and tumor growth.





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